

Health and Safety Considerations for Handling 2,7-Dibromopyrene: A Technical Guide

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Compound of Interest

Compound Name: 2,7-Dibromopyrene

Cat. No.: B009692

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the health and safety considerations essential for the proper handling of **2,7-Dibromopyrene**. As a brominated polycyclic aromatic hydrocarbon, this compound requires stringent safety protocols to minimize risks to laboratory personnel. This document outlines the known physical and chemical properties, potential hazards, and detailed procedures for safe handling, storage, and emergency response. Due to the limited availability of specific toxicological data for **2,7-Dibromopyrene**, this guide incorporates safety information for the broader classes of polycyclic aromatic hydrocarbons (PAHs) and brominated organic compounds to provide a conservative and protective approach to its handling.

Introduction

2,7-Dibromopyrene is a polycyclic aromatic hydrocarbon characterized by a pyrene core with two bromine substituents.[1] Its unique electronic and photophysical properties make it a valuable building block in the synthesis of materials for organic electronics, including organic light-emitting diodes (OLEDs) and organic photovoltaics.[2] The presence of bromine atoms enhances its utility as an intermediate in various organic syntheses.[2] However, as with many brominated organic compounds and PAHs, there are potential environmental and health concerns that necessitate careful handling and disposal.[2] This guide is intended to provide

researchers, scientists, and drug development professionals with the necessary information to handle **2,7-Dibromopyrene** safely.

Hazard Identification and Classification

Based on available Safety Data Sheets (SDS) and the general properties of related compounds, **2,7-Dibromopyrene** is classified with the following hazards:

- GHS07: Warning[3]
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation)[3][4]
- Precautionary Statements: P264, P280, P302+P352, P305+P351+P338, P321, P332+P313, P337+P313, P362[4][5][6]

While specific carcinogenicity and long-term toxicity data for **2,7-Dibromopyrene** are not readily available, it belongs to the class of polycyclic aromatic hydrocarbons (PAHs). Several PAHs are known to be carcinogenic, mutagenic, and teratogenic.[5][7] Therefore, it is prudent to handle **2,7-Dibromopyrene** as a potential carcinogen and take all necessary precautions to minimize exposure.

Quantitative Data Summary

A thorough search of available literature and safety databases reveals a significant lack of specific quantitative toxicological data for **2,7-Dibromopyrene**. The table below summarizes the available physical and chemical properties. The absence of data for critical toxicological endpoints underscores the need for a highly cautious approach to handling this compound.

Property	Value	Reference(s)
Chemical Formula	C ₁₆ H ₈ Br ₂	[3]
Molecular Weight	360.04 g/mol	[2]
CAS Number	102587-98-4	[3]
Appearance	Light yellow to yellow to orange powder to crystal	[8]
Melting Point	321°C (lit.)	[9]
Boiling Point	469.56 °C at 760 mmHg	[9]
Flash Point	277.277 °C	[9]
Density	1.853 g/cm ³	[9]
Solubility	Benzene (Very Slightly, Heated), Chloroform (Very Slightly), DMSO (Very Slightly)	[9]
LD50 (Oral, Rat)	No data available	
LC50 (Inhalation, Rat)	No data available	
Permissible Exposure Limit (PEL)	Not established	[10]

Experimental Protocols for Safe Handling

Given the hazardous nature of **2,7-Dibromopyrene** and the lack of comprehensive toxicological data, the following experimental protocols are mandatory to ensure personnel safety.

Engineering Controls

- Chemical Fume Hood: All handling of **2,7-Dibromopyrene**, including weighing, transferring, and reaction setup, must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[9]

- Ventilation: Ensure adequate general laboratory ventilation to maintain low airborne concentrations.[\[11\]](#)
- Eyewash Station and Safety Shower: A readily accessible and functional eyewash station and safety shower are essential in any laboratory where this compound is handled.[\[11\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is critical. The following should be considered the minimum requirement:

PPE Item	Specification	Reference(s)
Eye and Face Protection	Chemical safety goggles and a face shield.	[9]
Skin Protection	A lab coat and chemical-resistant gloves (e.g., nitrile). Gloves should be inspected before use and changed frequently.	[9]
Respiratory Protection	If engineering controls are insufficient or for emergency situations, a NIOSH-approved respirator with an appropriate cartridge is required. [11]	
Footwear	Closed-toe shoes made of a non-porous material.	[12]

Handling and Storage Procedures

- Handling:
 - Avoid the formation of dust and aerosols.[\[13\]](#)
 - Use non-sparking tools.[\[13\]](#)

- Wash hands thoroughly after handling and before breaks.[9]
- Avoid contact with skin and eyes.[13]
- Storage:
 - Store in a cool, dry, well-ventilated area away from direct sunlight and heat sources.[6]
 - Keep the container tightly closed.[13]
 - Store separately from incompatible materials such as strong oxidizing agents.[6]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[13]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[13]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[13]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[13]

Accidental Release Measures

- Personal Precautions:
 - Avoid dust formation.[13]
 - Avoid breathing vapors, mist, or gas.[13]
 - Use personal protective equipment, including chemical-impermeable gloves.[13]

- Ensure adequate ventilation.[13]
- Evacuate personnel to safe areas.[13]
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.[13]
 - Do not let the chemical enter drains. Discharge into the environment must be avoided.[13]
- Methods for Cleaning Up:
 - Collect spillage and arrange for disposal. Keep the chemical in suitable, closed containers for disposal.[13]
 - Use spark-proof tools and explosion-proof equipment.[13]

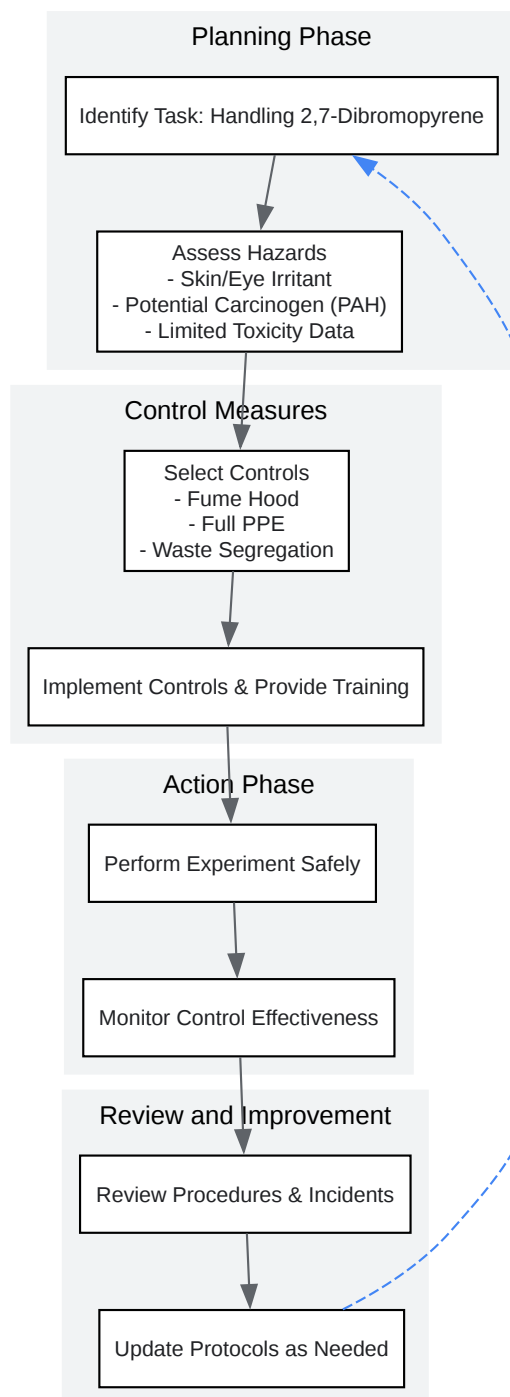
Waste Disposal

All waste containing **2,7-Dibromopyrene**, including contaminated lab supplies (e.g., gloves, filter paper), must be collected in a designated hazardous waste container and disposed of in accordance with local, state, and federal regulations. Do not dispose of down the drain.[9]

Signaling Pathways and Workflow Diagrams

To aid in the understanding of the necessary safety considerations, the following diagrams illustrate key logical relationships and workflows.

Risk Assessment Workflow for Handling 2,7-Dibromopyrene

[Click to download full resolution via product page](#)Caption: Risk Assessment Workflow for **2,7-Dibromopyrene**.

Conclusion

While **2,7-Dibromopyrene** is a valuable compound in scientific research and development, its handling demands a high level of safety consciousness. The lack of specific toxicological data necessitates treating it with the utmost caution, adhering to the stringent handling protocols for potentially carcinogenic and irritant substances. By following the guidelines outlined in this document, researchers can mitigate the risks and ensure a safe laboratory environment. Continuous vigilance and adherence to established safety procedures are paramount when working with this and other potentially hazardous chemicals.

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